YK11: A Comparative Analysis of its Anabolic Activity Against Other Steroidal SARMs

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*YK11*
Cat. No.:	*B15541492*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

YK11 is a synthetic, steroidal selective androgen receptor modulator (SARM) that has garnered significant interest for its potent anabolic effects. Unlike traditional anabolic steroids, SARMs are designed to selectively target androgen receptors in tissues like muscle and bone, minimizing androgenic side effects in other tissues. **YK11**, in particular, stands out due to its unique dual mechanism of action: it acts as a partial agonist of the androgen receptor (AR) and as a myostatin inhibitor via the induction of follistatin. This guide provides a comprehensive comparison of **YK11**'s anabolic activity with other steroidal SARMs, supported by available experimental data.

Quantitative Data Summary

Direct quantitative comparisons of **YK11** with other steroidal SARMs in peer-reviewed literature are limited. The majority of the available data comes from in vitro studies comparing **YK11** to the natural androgen, dihydrotestosterone (DHT).

© 2026 BenchChem. All rights reserved.

Compound	Assay Type	Cell Line	Parameter Measured	Result	Reference
YK11	In vitro Myogenic Activity	C2C12 Myoblasts	Myogenic Regulatory Factors (MyoD, Myf5, Myogenin) mRNA levels	More significant induction than DHT	[1]
YK11	In vitro Myogenic Activity	C2C12 Myoblasts	Follistatin (Fst) mRNA expression	Induced expression (not observed with DHT)	[1]
DHT	In vitro Myogenic Activity	C2C12 Myoblasts	Myogenic Regulatory Factors (MyoD, Myf5, Myogenin) mRNA levels	Induced expression	[1]
DHT	In vitro Myogenic Activity	C2C12 Myoblasts	Follistatin (Fst) mRNA expression	No induction	[1]

Note: The lack of publicly available, direct comparative in vivo studies (e.g., Hershberger assay) for **YK11** against other steroidal SARMs necessitates a qualitative comparison based on their distinct mechanisms of action.

Qualitative Comparison with Other SARMs

© 2026 BenchChem. All rights reserved.

SARM	Class	Primary Mechanism of Anabolic Action	Known Characteristics
YK11	Steroidal	Partial AR Agonist & Myostatin Inhibitor (via Follistatin)	Considered highly potent for muscle growth due to its dual mechanism.[2][3] May offer a "drier" gain with less water retention.
S-23	Non-steroidal	Full AR Agonist	Known for high binding affinity to the AR, leading to significant increases in muscle mass and strength, but also strong suppression of natural testosterone production. Often compared to high doses of testosterone and anabolic steroids in its effects.
LGD-4033 (Ligandrol)	Non-steroidal	AR Agonist	One of the more potent SARMs for building lean muscle mass with strong anabolic effects in muscle and bone.
RAD-140 (Testolone)	Non-steroidal	AR Agonist	Exhibits potent anabolic activity in muscle and bone and is noted for its potential

© 2026 BenchChem. All rights reserved.

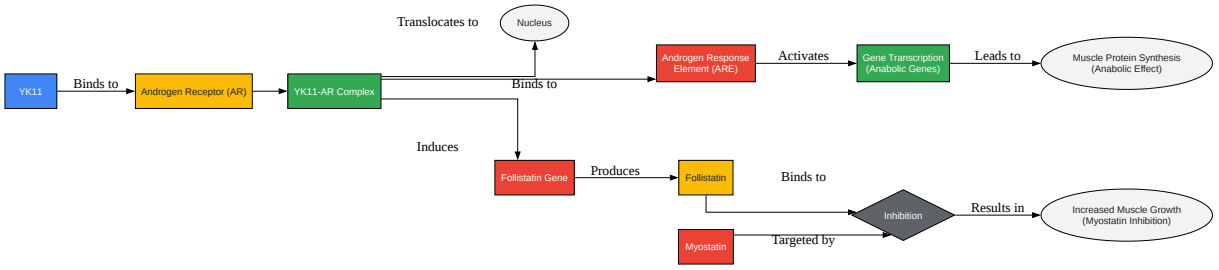
neuroprotective effects.

Signaling Pathways and Experimental Workflows

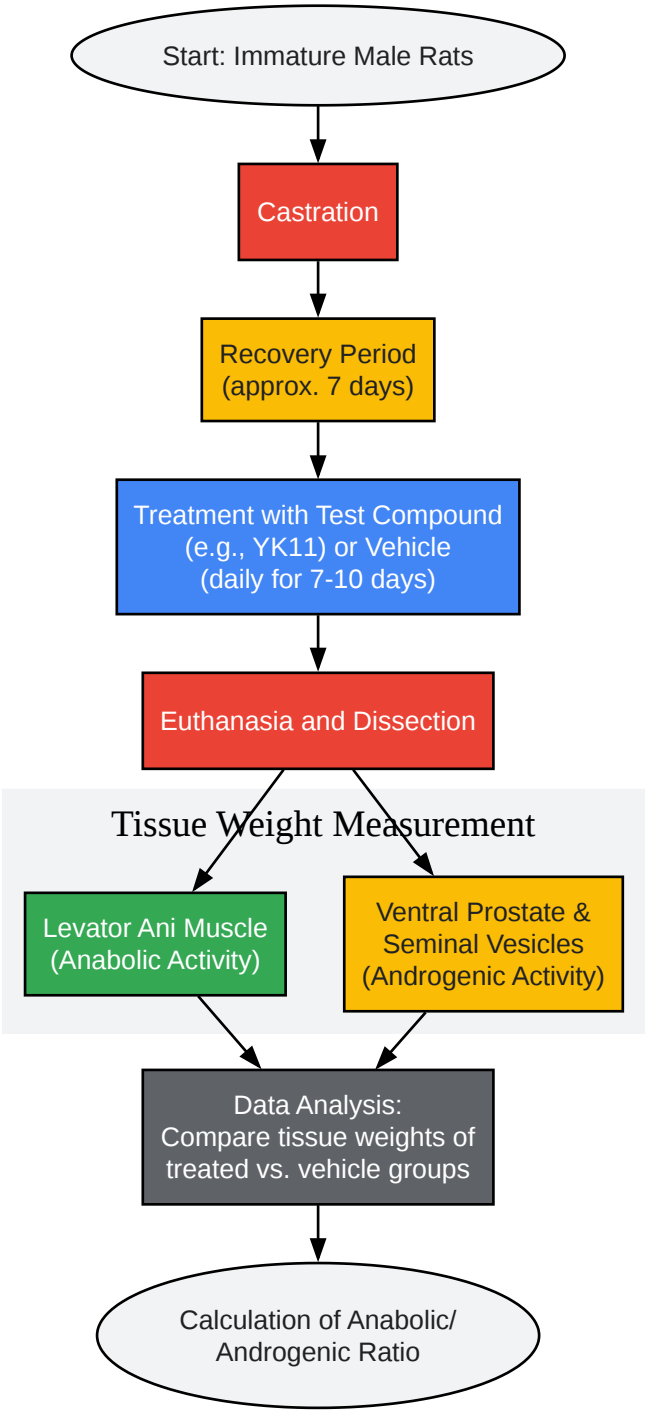
YK11's Dual Mechanism of Action

YK11's anabolic effects are mediated through two primary pathways: partial activation of the androgen receptor and the induction of follistatin, a potent inhibitor of myostatin.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. scispace.com [scispace.com]
- 2. Studies on the in vivo metabolism of the SARM YK11: Identification and characterization of metabolites potentially useful for doping controls - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Social Interest Data as a Proxy for Off-Label Performance-Enhancing Drug Use: Implications and Clinical Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [YK11: A Comparative Analysis of its Anabolic Activity Against Other Steroidal SARMs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15541492/docs#yk11-a-comparative-analysis-of-its-anabolic-activity-against-other-steroidal-sarms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.